

# Proper Disposal of 2-Ethenylphenol: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: **2-Ethenylphenol**

Cat. No.: **B127231**

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The safe handling and disposal of **2-Ethenylphenol** (also known as 2-vinylphenol or 2-hydroxystyrene) are critical in a laboratory setting to ensure the safety of personnel and prevent environmental contamination. This guide provides a step-by-step procedure for the proper disposal of **2-Ethenylphenol** waste, in line with safety best practices for hazardous phenolic compounds.

## Immediate Safety and Hazard Information

**2-Ethenylphenol** is a hazardous chemical that requires careful handling. Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it presents several risks.<sup>[1]</sup> In some cases, it is classified as toxic if swallowed and capable of causing severe skin burns and eye damage.<sup>[1]</sup> Always consult the specific Safety Data Sheet (SDS) for the material you are using.

## Key Chemical and Physical Properties

Property	Value	Source
CAS Number	695-84-1	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	120.15 g/mol	<a href="#">[1]</a>
Appearance	Colorless to light yellow liquid or solid	<a href="#">[3]</a> <a href="#">[5]</a>
Melting Point	29.5°C	<a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	108°C at 15 mmHg	<a href="#">[5]</a>

#### GHS Hazard Classifications

Hazard Statement	Description
H301	Toxic if swallowed <a href="#">[1]</a>
H314	Causes severe skin burns and eye damage <a href="#">[1]</a>
H315	Causes skin irritation <a href="#">[1]</a>
H317	May cause an allergic skin reaction <a href="#">[1]</a>
H319	Causes serious eye irritation <a href="#">[1]</a>
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled <a href="#">[1]</a>

## Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe collection, storage, and disposal of **2-Ethenylphenol** waste.

## Personal Protective Equipment (PPE)

Before handling **2-Ethenylphenol**, ensure you are wearing the appropriate PPE to minimize exposure risks.

- Gloves: Wear chemical-resistant gloves (e.g., nitrile or neoprene).
- Eye Protection: Use chemical safety goggles. If there is a splash risk, a face shield should also be worn.
- Lab Coat: A buttoned lab coat is mandatory.
- Respiratory Protection: If handling outside of a fume hood or if aerosols may be generated, use an appropriate respirator.

## Waste Collection

Proper segregation and collection of waste are fundamental to safe disposal.

- Liquid Waste:
  - Collect all liquid waste containing **2-Ethenylphenol** in a designated, leak-proof, and chemically compatible container.
  - Do not pour **2-Ethenylphenol** waste down the drain.
  - The container should have a secure screw-top cap.
- Solid Waste:
  - Collect all contaminated solid waste, such as pipette tips, gloves, and absorbent materials, in a separate, clearly labeled, puncture-resistant container.
  - Ensure this container can be securely sealed to prevent the release of vapors.

## Waste Storage and Labeling

Proper storage and labeling prevent accidental mixing of incompatible chemicals and ensure regulatory compliance.

- Storage Location: Store waste containers in a designated, well-ventilated area, such as a satellite accumulation area or a chemical waste storage cabinet. Keep them away from incompatible materials like strong oxidizing agents.

- Labeling:
  - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**2-Ethenylphenol**" or "2-Vinylphenol".
  - List all constituents of the waste mixture, including solvents and their approximate percentages.
  - Indicate the relevant hazards (e.g., "Toxic," "Corrosive").
  - Keep the container closed at all times, except when adding waste.

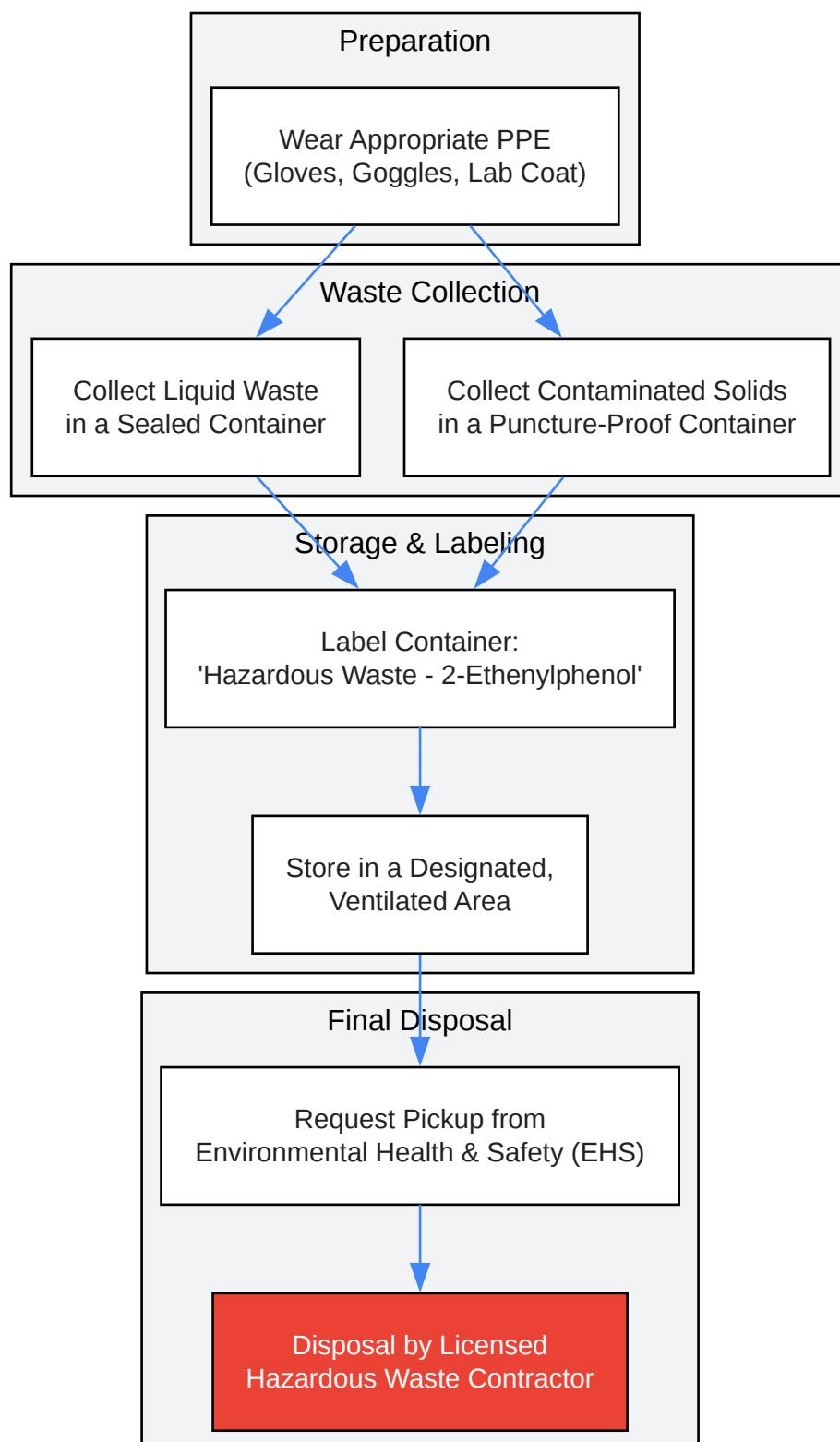
## Final Disposal Procedure

The final disposal of **2-Ethenylphenol** must be handled by trained professionals.

- Contact Environmental Health and Safety (EHS): When the waste container is nearly full (around 90%), contact your institution's EHS or equivalent department to arrange for a hazardous waste pickup.
- Professional Disposal: **2-Ethenylphenol** waste must be disposed of through a licensed hazardous waste disposal company. The most common method for this type of organic waste is high-temperature incineration at a permitted facility.

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **2-Ethenylphenol** waste.

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Caption: Workflow for the safe disposal of **2-Ethenylphenol** waste.

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## References

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